

Formamide-15N: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Formamide-15N

Cat. No.: B073091

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling precautions, and common experimental applications of **Formamide-15N**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely and effectively in a laboratory setting. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key applications.

Introduction to Formamide-15N

Formamide-15N is the isotopically labeled form of formamide, where the nitrogen atom (^{14}N) is replaced with the ^{15}N isotope. It is a colorless, viscous liquid that is miscible with water and has an ammonia-like odor.^[1] Its primary use in research is as a denaturing agent for nucleic acids in applications such as in situ hybridization and Northern blotting, and as a solvent in nuclear magnetic resonance (NMR) spectroscopy and certain organic reactions.^{[2][3][4]} The ^{15}N labeling makes it particularly useful as a tracer or an internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.^[2]

Safety Data and Hazard Identification

Formamide-15N shares the same chemical hazards as its unlabeled counterpart. It is classified as a substance that is suspected of causing cancer, may damage fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.^{[5][6]}

GHS Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer.[5][6]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child.[5][6]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (blood, central nervous system, kidneys, liver) through prolonged or repeated exposure.[5][7]

Physical and Chemical Properties

Property	Value
Chemical Formula	HCONH2 (with 15N)
Molecular Weight	46.03 g/mol [6][8]
Appearance	Colorless, oily liquid[1]
Odor	Ammonia-like[1]
Melting Point	2-3 °C[6][9]
Boiling Point	210 °C[6][9]
Flash Point	152 °C (closed cup)[6]
Density	1.159 g/mL at 25 °C[6]
Solubility in Water	Miscible[1]

Toxicological Data

Route of Exposure	Effect
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.[5]
Skin Contact	May be harmful if absorbed through the skin. May cause skin irritation.[5]
Eye Contact	May cause eye irritation.[5]
Ingestion	Harmful if swallowed.[5]

Handling Precautions and Personal Protective Equipment (PPE)

Due to the significant health hazards associated with **Formamide-15N**, strict adherence to safety protocols is mandatory.

Engineering Controls

All work with **Formamide-15N** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[7][10] An eyewash station and safety shower must be readily accessible.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling **Formamide-15N**:

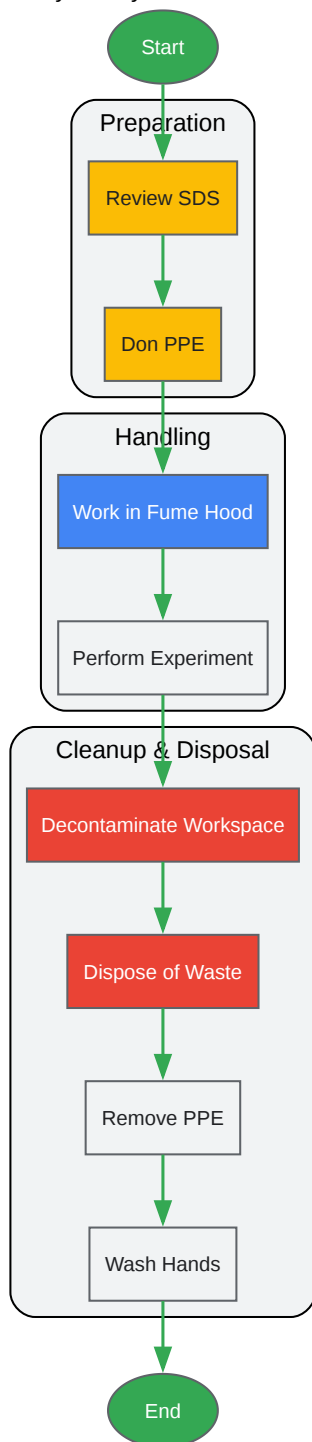
- **Eye Protection:** Tightly fitting safety goggles or a face shield are necessary to protect against splashes.[6][7]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, must be worn. It is crucial to use proper glove removal technique to avoid skin contact.[5][6]
- **Skin and Body Protection:** A lab coat must be worn, with sleeves of sufficient length to prevent skin exposure. Full-length pants and closed-toe shoes are also required.[5]

- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator should be used.^[5]

General Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely handling hazardous chemicals like **Formamide-15N**.

General Laboratory Safety Workflow for Formamide-15N

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Caption: General workflow for handling **Formamide-15N** safely.

Emergency Procedures

Spills

- Small Spills (<1 L): If trained, use an appropriate spill kit or absorbent material to contain the spill. Double bag the waste in clear plastic bags, label it, and arrange for chemical waste pick-up.[\[5\]](#)
- Large Spills: Evacuate the area and prevent entry. Avoid breathing vapors. Contact your institution's Environmental Health and Safety (EHS) department immediately.[\[5\]](#)

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[10\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)

Experimental Protocols

Formamide-15N is a crucial reagent in several molecular biology and analytical chemistry techniques. Below are detailed protocols for its most common applications.

Nucleic Acid Denaturation for Fluorescence In Situ Hybridization (FISH)

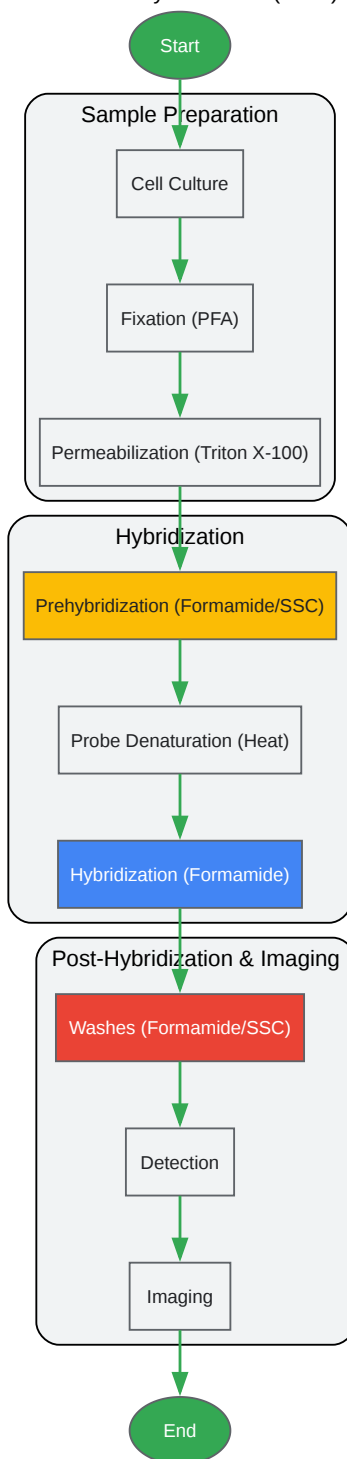
Formamide is used in FISH to denature the target DNA and the probe, allowing for hybridization. It lowers the melting temperature (T_m) of the nucleic acids, which helps to preserve the morphology of the cells or tissues.[\[9\]](#)[\[11\]](#)

This protocol is a representative example for FISH on cultured cells.

- Cell Preparation:
 - Culture cells on coverslips in a 24-well plate.
 - Fix the cells in 4% paraformaldehyde (PFA) in PBS for 20 minutes at room temperature.
 - Wash the wells twice with PBS.
 - Permeabilize the cells with 0.3% Triton X-100 in PBS for 15 minutes.
 - Wash the wells twice with PBS.
- Prehybridization:
 - Equilibrate the cells in a solution of 50% formamide and 2x SSC for 10 minutes at 60°C.[5]
 - Prepare the probe mixture containing the labeled probe, formamide, and blocking agents (e.g., salmon sperm DNA, yeast tRNA).[5]
 - Denature the probe mixture by heating to 95°C for 10 minutes, then immediately place on ice.[5]
- Hybridization:
 - Add the denatured probe mixture to the hybridization buffer (typically containing 40-50% formamide, dextran sulfate, and SSC).[5][6]
 - Apply the hybridization solution to the coverslip and incubate for at least 16 hours at a temperature appropriate for the probe and target (e.g., 55°C).[6]
- Post-Hybridization Washes:
 - Wash the coverslips twice with a solution of 50% formamide and 2x SSC at 65°C for 15-20 minutes each.[5]
 - Perform a series of washes with decreasing concentrations of SSC at room temperature to remove any unbound probe.[5]

- Detection and Imaging:
 - If using a hapten-labeled probe, perform immunocytochemical detection with a fluorescently labeled antibody.
 - Counterstain the nuclei with DAPI.
 - Mount the coverslip on a microscope slide with anti-fade mounting medium.
 - Image using a fluorescence microscope.

Fluorescence In Situ Hybridization (FISH) Workflow

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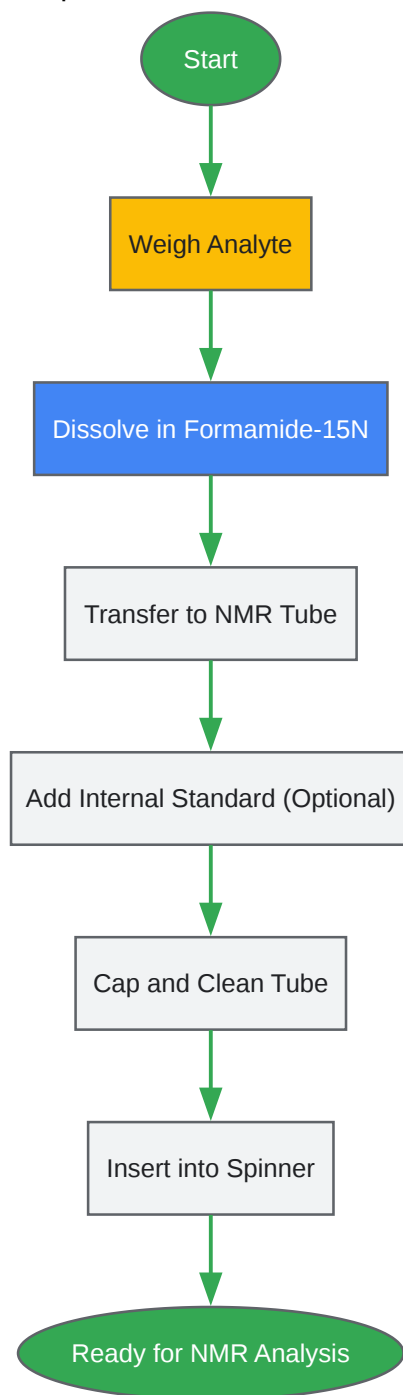
Caption: A simplified workflow for a FISH experiment.

Sample Preparation for NMR Spectroscopy

Formamide-15N can be used as a solvent for NMR analysis of certain samples, particularly peptides and other small molecules that are soluble in it. The 15N label can also serve as a useful reference or for specific heteronuclear correlation experiments.

- Sample Dissolution:
 - Accurately weigh the desired amount of the analyte (e.g., a peptide). For peptide samples, concentrations of 2-5 mM are typical.^[8]
 - Dissolve the analyte in a minimal amount of **Formamide-15N** in a clean, dry vial. Gentle vortexing or sonication may be required to aid dissolution.
- Transfer to NMR Tube:
 - Using a clean glass Pasteur pipette, transfer the solution to a clean, dry 5 mm NMR tube.
 - Ensure the final volume in the NMR tube is sufficient to cover the receiver coils of the spectrometer, typically 0.6-0.7 mL.
- Addition of Internal Standard (Optional):
 - If required, add an internal standard for chemical shift referencing or quantification.
- Final Steps:
 - Cap the NMR tube securely.
 - Carefully wipe the outside of the NMR tube to remove any contaminants.
 - Insert the NMR tube into a spinner turbine and adjust the depth according to the spectrometer's requirements.
 - The sample is now ready for analysis in the NMR spectrometer.

NMR Sample Preparation Workflow with Formamide-15N



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Caption: Workflow for preparing an NMR sample using **Formamide-15N**.

Storage and Disposal

Storage

Store **Formamide-15N** in a tightly closed container in a cool, dry, and well-ventilated area.[5] It should be stored away from incompatible materials such as strong oxidizing agents, acids, and bases.[10] Protect from light and moisture.[7]

Disposal

Dispose of **Formamide-15N** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5] Do not pour down the drain.[9]

Conclusion

Formamide-15N is a valuable tool in molecular biology and analytical chemistry, but its significant health hazards demand careful and informed handling. By adhering to the safety precautions, using appropriate personal protective equipment, and following established experimental protocols, researchers can safely and effectively utilize this compound in their work. This guide provides a comprehensive resource to support the safe and effective use of **Formamide-15N** in a research setting.

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